

# Technical Support Center: Best Practices for Preventing Bilirubin Degradation

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## Compound of Interest

Compound Name: *Bilirubin*

Cat. No.: *B3431926*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the degradation of **bilirubin** in laboratory samples.

## Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **bilirubin** degradation in lab samples?

A1: The primary cause of **bilirubin** degradation is exposure to light, particularly in the blue part of the spectrum.<sup>[1][2][3][4]</sup> **Bilirubin** is a photosensitive molecule that undergoes photo-oxidation and isomerization when exposed to light, leading to falsely low measured values.<sup>[3]</sup> Exposure to direct sunlight can decrease **bilirubin** levels by as much as 50% within one hour.<sup>[5][6]</sup>

Q2: What are the immediate steps I should take after sample collection to prevent **bilirubin** degradation?

A2: Immediately after collection, you must protect the specimen from light.<sup>[2][7][8][9]</sup> This can be achieved by:

- Collecting the sample in an amber-colored or opaque tube.<sup>[2][3][10]</sup>
- If a standard tube is used, it should be wrapped in aluminum foil or other light-blocking material immediately.<sup>[2][11]</sup>

- For neonatal samples, it is recommended to turn off **bilirubin** lights during collection.[\[9\]](#)

Q3: How does temperature affect **bilirubin** stability?

A3: Temperature plays a significant role in the stability of **bilirubin**. Lower temperatures generally slow down the degradation process.[\[1\]](#) When protected from light, **bilirubin** in serum or plasma is stable for extended periods at refrigerated or frozen temperatures.[\[7\]](#)[\[12\]](#)[\[13\]](#)

Q4: My lab experienced a delay in processing. How long can I store samples at different temperatures?

A4: The stability of **bilirubin** in serum or plasma, when protected from light, is dependent on the storage temperature. Below is a summary of stability times at various temperatures.

Temperature	Stability Duration
Room Temperature (20-25°C)	Up to 1 day <a href="#">[7]</a> <a href="#">[8]</a> (some studies suggest up to 8 hours without significant effect if unprotected from light in a normal lab environment <a href="#">[12]</a> <a href="#">[13]</a> )
Refrigerated (2-8°C)	Up to 7 days <a href="#">[7]</a> <a href="#">[8]</a>
Frozen (-15 to -25°C)	Up to 6 months <a href="#">[7]</a> <a href="#">[8]</a>
Ultra-low Freezer (-70°C)	Longer than 6 months <a href="#">[7]</a>

Q5: Which anticoagulants are acceptable for **bilirubin** testing?

A5: Serum, lithium heparin plasma, and K2-EDTA plasma are generally acceptable for **bilirubin** testing.[\[7\]](#) Other anticoagulants are typically not recommended.[\[7\]](#)

Q6: Can hemolysis affect my **bilirubin** results?

A6: Yes, hemolysis can interfere with **bilirubin** measurements.[\[14\]](#)[\[15\]](#)[\[16\]](#) Hemoglobin absorbs light at wavelengths used for photometric measurement of **bilirubin**, which can lead to inaccurate results.[\[17\]](#) Some analytical methods may report falsely decreased direct **bilirubin** in the presence of hemolysis.[\[16\]](#)[\[18\]](#) However, for elevated total **bilirubin**, some studies

suggest that results from severely hemolyzed specimens may still be reportable with appropriate commentary, rather than requiring a redraw, especially in neonatal patients.[19]

## Troubleshooting Guide

Issue: My **bilirubin** values are unexpectedly low.

Possible Cause	Troubleshooting Step
Light Exposure	<ul style="list-style-type: none"><li>- Verify that samples were collected in amber tubes or immediately wrapped to block light.</li><li>- Review the entire sample handling workflow to identify any steps where the sample might have been exposed to light for an extended period (e.g., during thawing, aliquoting, or waiting for analysis).[3]</li></ul>
Improper Storage Temperature or Duration	<ul style="list-style-type: none"><li>- Confirm that the samples were stored at the correct temperature immediately after collection and processing.</li><li>- Check storage logs to ensure the stability limits for the given temperature were not exceeded.[7][8]</li></ul>
Incorrect Sample Type	<ul style="list-style-type: none"><li>- Ensure that serum, lithium heparin plasma, or K2-EDTA plasma was used.[7] Using other anticoagulants can lead to erroneous results.</li></ul>

Issue: The lab rejected my sample due to hemolysis.

Possible Cause	Troubleshooting Step
Improper Sample Collection	- Review venipuncture technique to minimize trauma to red blood cells. - Ensure gentle mixing of tubes with anticoagulants by inversion, rather than vigorous shaking.[5]
Sample Processing Delay	- Separate serum or plasma from cells within one to two hours of collection.[7][10]
Analyzer Interference Threshold	- Understand the hemolysis index (H-index) cutoff for the specific analyzer being used.[19] - For critical samples with high bilirubin, discuss with the lab the possibility of reporting the result with a comment about the hemolysis, as some studies support this for elevated total bilirubin.[19]

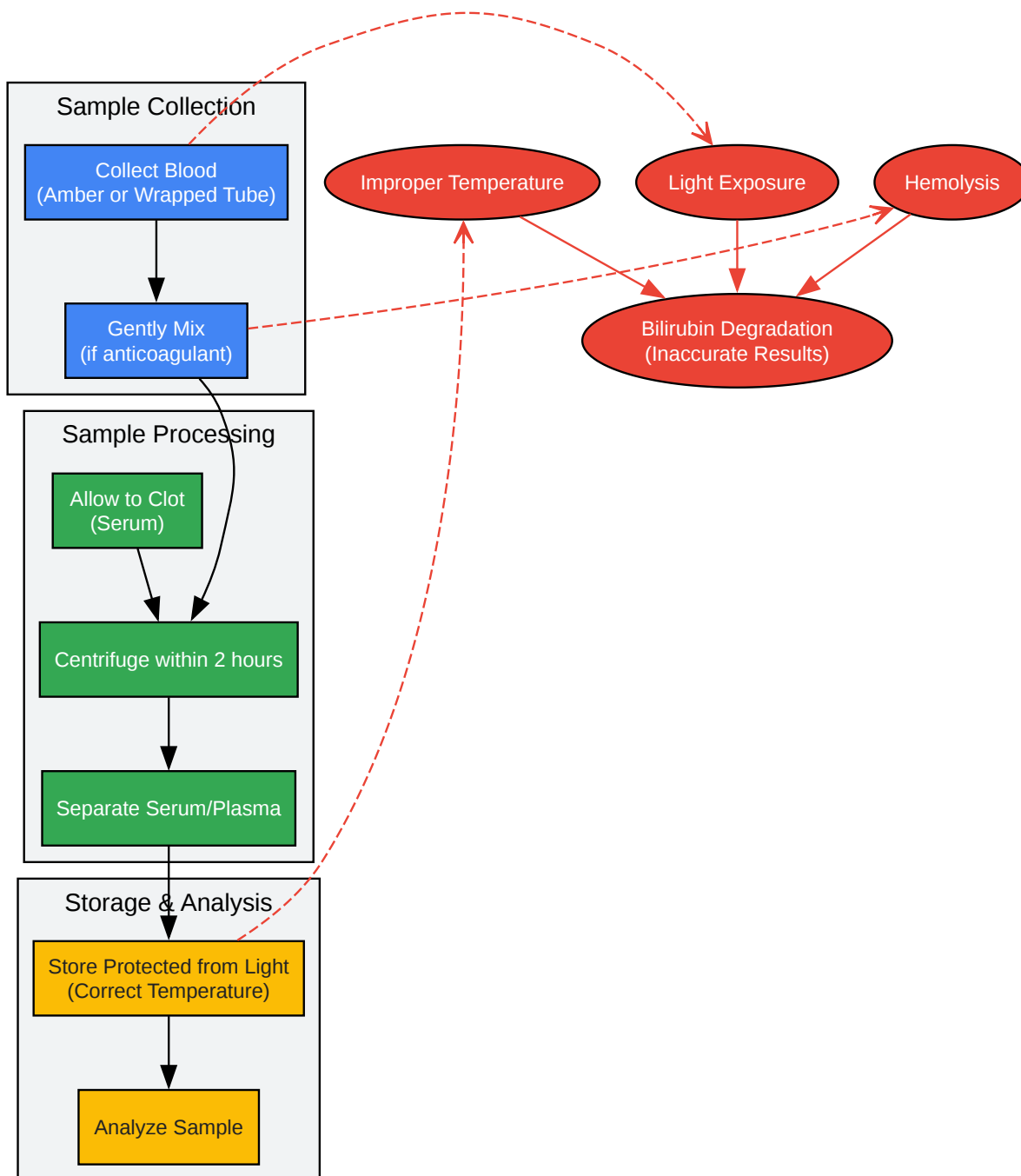
## Experimental Protocols

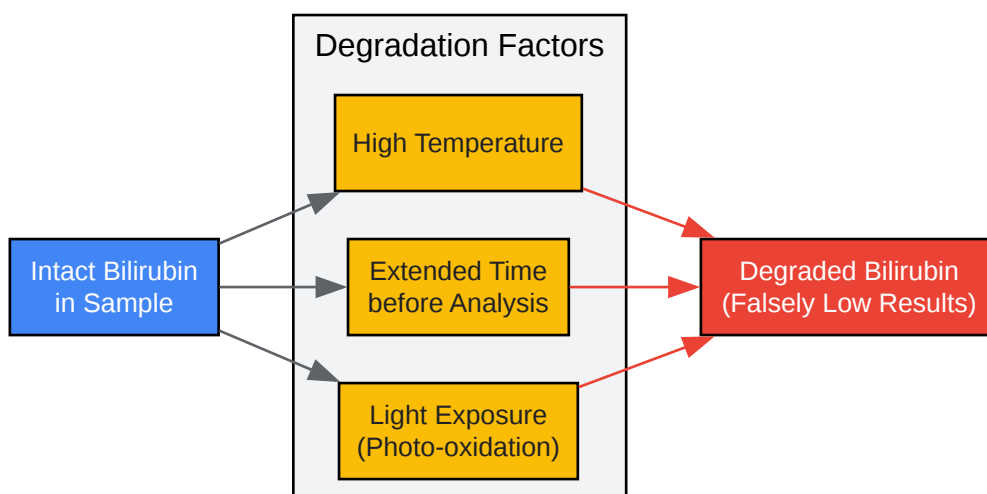
Protocol: Standard Operating Procedure for **Bilirubin** Sample Collection and Handling

- Patient Preparation: For adults, a fast of 4 hours (water is permissible) is recommended before blood collection.[20]
- Specimen Collection:
  - Collect blood into a serum separator tube (SST), a plain red-top tube, or a tube containing lithium heparin or K2-EDTA.[7][8]
  - For neonatal samples, an amber microtainer is preferred.[5][10]
  - If a standard tube is used, immediately wrap it in aluminum foil or place it in a light-blocking container.[2][11]
- Sample Handling and Processing:

- Mix tubes with anticoagulant by gentle inversion 8-10 times to prevent clotting and hemolysis.[\[5\]](#)
- Allow serum samples to clot for at least 30 minutes at room temperature.[\[5\]](#)
- Centrifuge the samples within two hours of collection to separate the serum or plasma from the cells.[\[5\]](#)[\[7\]](#)
- Storage and Transport:
  - If analysis is not performed immediately, store the separated serum or plasma in a light-protected tube at the appropriate temperature (see stability table above).[\[7\]](#)[\[11\]](#)
  - Transport the samples to the laboratory in a container that protects them from light.

## Visualizations





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## References

- 1. Stability of Serum Bilirubin with or without Lighting at Various Temperatures [jstage.jst.go.jp]
- 2. Specimens That Must Be Protected from Light [coohom.com]
- 3. Photolysis of bilirubin in serum specimens exposed to room lighting - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Useful tips to avoid preanalytical errors in blood gas testing: neonatal total bilirubin [acutearetesting.org]
- 5. Print Preview [labs.allinahealth.org]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. wwwn.cdc.gov [wwwn.cdc.gov]
- 8. stlukescedarrapids.testcatalog.org [stlukescedarrapids.testcatalog.org]
- 9. Lab Test: Bilirubin Bilirubin | Akron Children's [akronchildrens.org]

- 10. Test catalogue - Laboratory Medicine - St. Michael's Hospital [[stmichaelshospital.com](http://stmichaelshospital.com)]
- 11. Lab Information Manual [[apps.sbgh.mb.ca](http://apps.sbgh.mb.ca)]
- 12. Effects of temperature and light on the stability of bilirubin in plasma samples - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 13. [pure.psu.edu](http://pure.psu.edu) [[pure.psu.edu](http://pure.psu.edu)]
- 14. Evaluation of bilirubin concentration in hemolysed samples, is it really impossible? The altitude-curve cartography approach to interfered assays - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 15. [ohsu.elsevierpure.com](http://ohsu.elsevierpure.com) [[ohsu.elsevierpure.com](http://ohsu.elsevierpure.com)]
- 16. Development of an equation to correct for hemolysis in direct bilirubin measurements - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- 17. [clinicallab.com](http://clinicallab.com) [[clinicallab.com](http://clinicallab.com)]
- 18. [labtest.com.br](http://labtest.com.br) [[labtest.com.br](http://labtest.com.br)]
- 19. [academic.oup.com](http://academic.oup.com) [[academic.oup.com](http://academic.oup.com)]
- 20. Bilirubin Blood Test: Procedure, Preparation, and Risks [[healthline.com](http://healthline.com)]
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